

Proper Disposal of NP-313: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	NP-313
CAS No.:	5397-78-4
Cat. No.:	B1679994

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Researchers and drug development professionals handling **NP-313** must adhere to strict safety and disposal protocols due to its hazardous nature. This guide provides essential information on the proper disposal procedures for **NP-313**, emphasizing safety, environmental protection, and regulatory compliance.

Chemical and Physical Properties

A clear understanding of **NP-313**'s properties is fundamental to its safe handling and disposal.

Property	Value
Synonyms	NP 313, NP313, NSC-4264, NSC 4264, NSC4264
Molecular Formula	C ₁₂ H ₈ ClNO ₃
Molecular Weight	249.65 g/mol
Appearance	Solid
Storage	Store at -20°C (powder) or -80°C (in solvent) in a tightly sealed container in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition.[1]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.[1]

Hazard Identification and Safety Precautions

NP-313 is classified as a hazardous substance with the following primary concerns:

- Acute oral toxicity (Category 4): Harmful if swallowed.[1]
- Acute and chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE): When handling **NP-313**, the following PPE is mandatory:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing.[1]
- Respiratory Protection: A suitable respirator should be used.[1]

It is crucial to work in a well-ventilated area, preferably within a chemical fume hood, and to have an accessible safety shower and eye wash station.^[1]

Step-by-Step Disposal Procedure

The guiding principle for the disposal of **NP-313** is to prevent its release into the environment.

^[1] All waste containing **NP-313** must be treated as hazardous waste and disposed of through an approved waste disposal plant.

Step 1: Segregation and Collection

- All disposable materials that have come into contact with **NP-313**, including gloves, pipette tips, and contaminated labware, must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Solutions containing **NP-313** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been verified.

Step 2: Container Labeling

- The hazardous waste container must be labeled with the words "Hazardous Waste," the full chemical name "**NP-313**," and a clear description of the contents (e.g., "Solid waste contaminated with **NP-313**" or "Aqueous solution of **NP-313**").
- Include the hazard pictograms for "Harmful" and "Hazardous to the Aquatic Environment."

Step 3: Storage Pending Disposal

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and disposal of the **NP-313** waste.

- Provide the waste disposal service with a copy of the Safety Data Sheet (SDS) for **NP-313**.

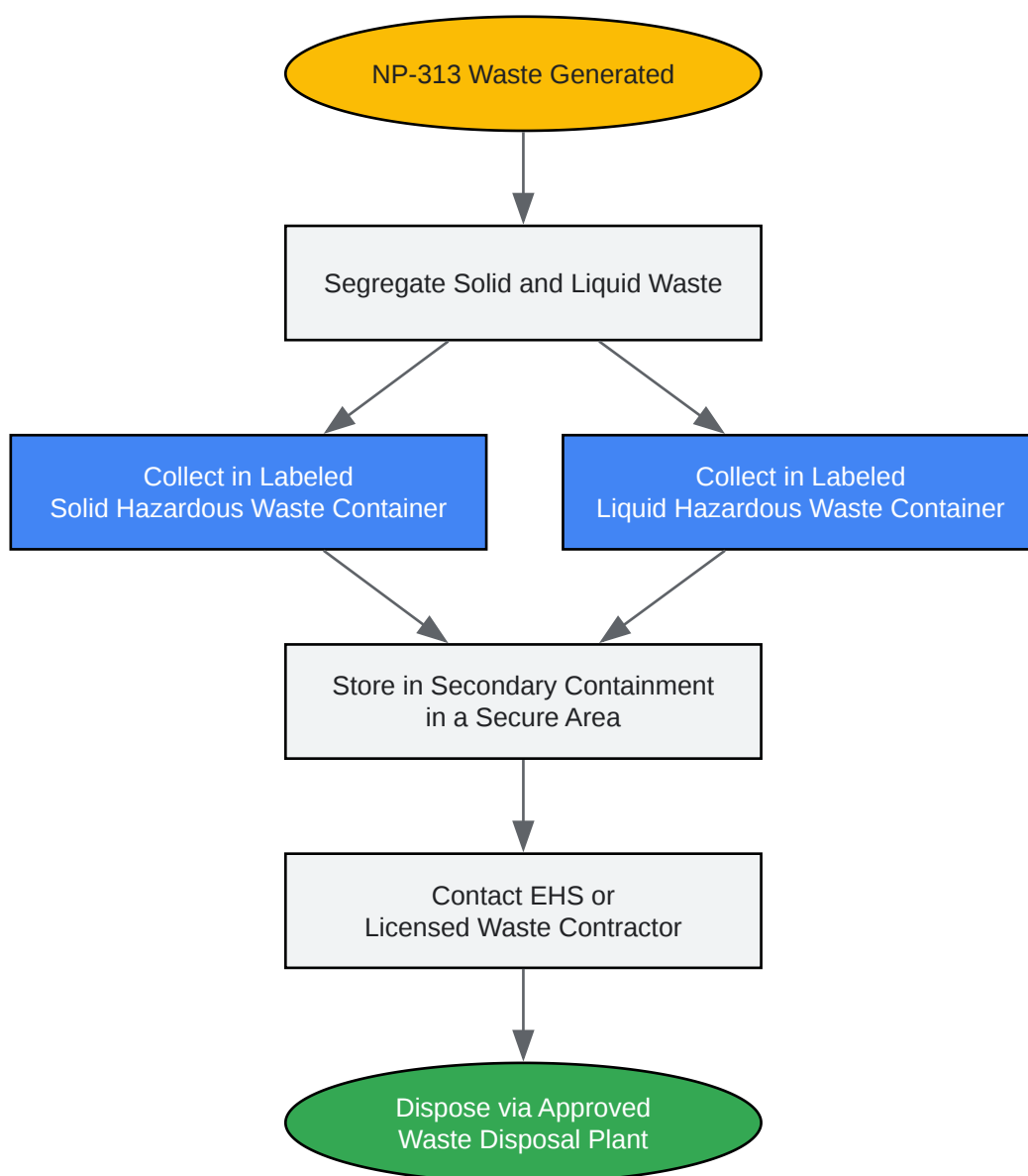
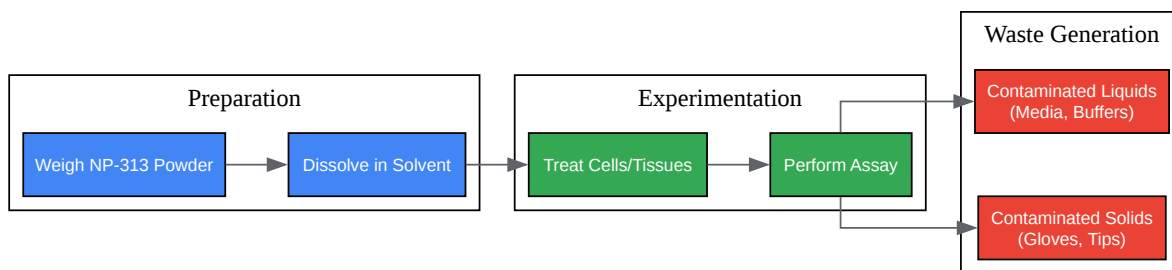
Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate non-essential personnel.
- Wear Full PPE: Don full personal protective equipment as described above.
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.^[1]
- Clean-up:
 - For solutions, absorb with a finely-powdered, inert, liquid-binding material (e.g., diatomite, universal binders).^[1]
 - For solid spills, carefully sweep or scoop the material to avoid dust formation.
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.^[1]
- Disposal: Collect all contaminated materials and dispose of them as hazardous waste according to the procedures outlined in Section 3.

Experimental Workflow and Disposal Logic

The following diagrams illustrate a typical experimental workflow involving **NP-313** and the logical steps for its proper disposal.



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References

- 1. NP-313|MSDS [[dcchemicals.com](https://www.dcchemicals.com)]
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